

Physicochemical Properties of MDMB-5Br-INACA: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: MDMB-5Br-INACA

Cat. No.: B10827571

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

MDMB-5Br-INACA is a synthetic cannabinoid that has been identified in the illicit drug market. [1][2][3] Structurally, it is an indazole-3-carboxamide derivative that is notable for lacking the N-alkyl "tail" common to many potent synthetic cannabinoid receptor agonists. [4] Despite this structural difference, it has been reported to exhibit psychoactive effects. [1] This technical guide provides a comprehensive overview of the known physicochemical properties of **MDMB-5Br-INACA** in its solid form, based on available scientific literature.

Core Physicochemical Properties

MDMB-5Br-INACA is typically encountered as a solid substance. [2] While specific details regarding its crystalline structure and potential for polymorphism have not been extensively reported in the available literature, some key physicochemical parameters have been characterized.

Property	Value	Source
Molecular Formula	C15H18BrN3O3	[2]
Molar Mass	368.231 g/mol	[2]
Appearance	Solid substance	[2]
Melting Point	Undetermined	
Polymorphism	Not reported in available literature	
Storage Temperature	-20°C	[2]
Stability	≥ 5 years at -20°C	[2][5]

Solubility

The solubility of **MDMB-5Br-INACA** has been determined in several common laboratory solvents. This information is critical for the preparation of solutions for analytical and in vitro studies.

Solvent	Solubility	Source
DMF	14 mg/mL	[2][5][6]
DMSO	14 mg/mL	[2][5][6]
Ethanol	14 mg/mL	[2][5][6]
PBS (pH 7.2)	0.20 mg/mL	[2][5][6]

Experimental Protocols

The characterization of **MDMB-5Br-INACA** has been primarily achieved through standard analytical techniques employed in forensic and chemical laboratories.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a widely used technique for the identification of synthetic cannabinoids.[4] A published method for the analysis of **MDMB-5Br-INACA** specifies the following parameters:

- Instrument: Agilent 5975 Series GC/MSD System[3]
- Column: Agilent J&W DB-1 (12 m x 200 µm x 0.33 µm)[3]
- Carrier Gas: Helium[3]
- Injection Port Temperature: 265 °C[3]
- Mass Scan Range: 40-550 m/z[3]
- Retention Time: 7.82 min[3]

Liquid Chromatography-Quadrupole Time-of-Flight Mass Spectrometry (LC-QTOF-MS)

LC-QTOF-MS provides high-resolution mass data, aiding in the unambiguous identification of novel psychoactive substances. The following parameters have been reported for **MDMB-5Br-INACA** analysis:

- Column: Phenomenex® Kinetex C18 (50 mm x 3.0 mm, 2.6 µm)[3]
- Mobile Phase A: Ammonium formate (10 mM, pH 3.0)[3]
- Injection Volume: 10 µL[3]
- TOF MS Scan Range: 100-510 Da[3]
- Retention Time: 9.01 min[3]

Cannabinoid Receptor Signaling

MDMB-5Br-INACA acts as an agonist at both the CB1 and CB2 cannabinoid receptors, though with differing potencies.[4] In vitro studies, such as β-arrestin 2 recruitment assays, have been used to characterize its activity.[4] The (S)-enantiomer is typically the more pharmacologically active form.[4]

Caption: Simplified signaling pathway of **MDMB-5Br-INACA** at cannabinoid receptors.

Experimental Workflow for Identification

The typical workflow for the identification and characterization of a novel synthetic cannabinoid like **MDMB-5Br-INACA** from a seized sample involves a series of analytical steps.

Caption: General experimental workflow for the identification of **MDMB-5Br-INACA**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. MDMB-5Br-INACA - Wikipedia [en.wikipedia.org]
- 2. MDMB-5Br-INACA Review | Open Source Chemistry [bbgate.com]
- 3. cfsre.org [cfsre.org]
- 4. MDMB-5Br-INACA | Benchchem [benchchem.com]
- 5. caymanchem.com [caymanchem.com]
- 6. glpbio.com [glpbio.com]
- To cite this document: BenchChem. [Physicochemical Properties of MDMB-5Br-INACA: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10827571#physicochemical-properties-of-mdmb-5br-inaca-solid-form]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com